

4-Aminobenzohydrazide: A Versatile Building Block in Modern Organic Synthesis

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Aminobenzohydrazide

Cat. No.: B1664622

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Abstract

4-Aminobenzohydrazide, a bifunctional aromatic compound, has emerged as a pivotal building block in the landscape of organic synthesis. Its unique structural architecture, featuring both a nucleophilic amino group and a reactive hydrazide moiety, offers a versatile platform for the construction of a diverse array of heterocyclic systems and complex molecular architectures. This technical guide provides a comprehensive overview of the synthesis, key reactions, and multifaceted applications of **4-aminobenzohydrazide**, with a particular focus on its utility in medicinal chemistry and materials science. Detailed experimental protocols for seminal reactions, a compilation of quantitative data, and visual representations of synthetic pathways are presented to serve as a practical resource for researchers in the field.

Introduction

4-Aminobenzohydrazide (4-ABH), with the chemical formula $C_7H_9N_3O$, is a white to off-white crystalline powder.^[1] Its structure, a benzene ring substituted with both an amino group and a hydrazide functional group, makes it a highly valuable intermediate in synthetic processes.^[1] The presence of these two reactive sites allows for a wide range of chemical transformations, including condensation and cyclization reactions, making it a staple in the synthesis of various therapeutic agents, particularly in anticancer and antibacterial research.^[1] This guide will delve into the synthetic utility of **4-aminobenzohydrazide**, providing detailed methodologies and quantitative data for its application as a precursor to a multitude of organic molecules.

Physicochemical Properties and Synthesis

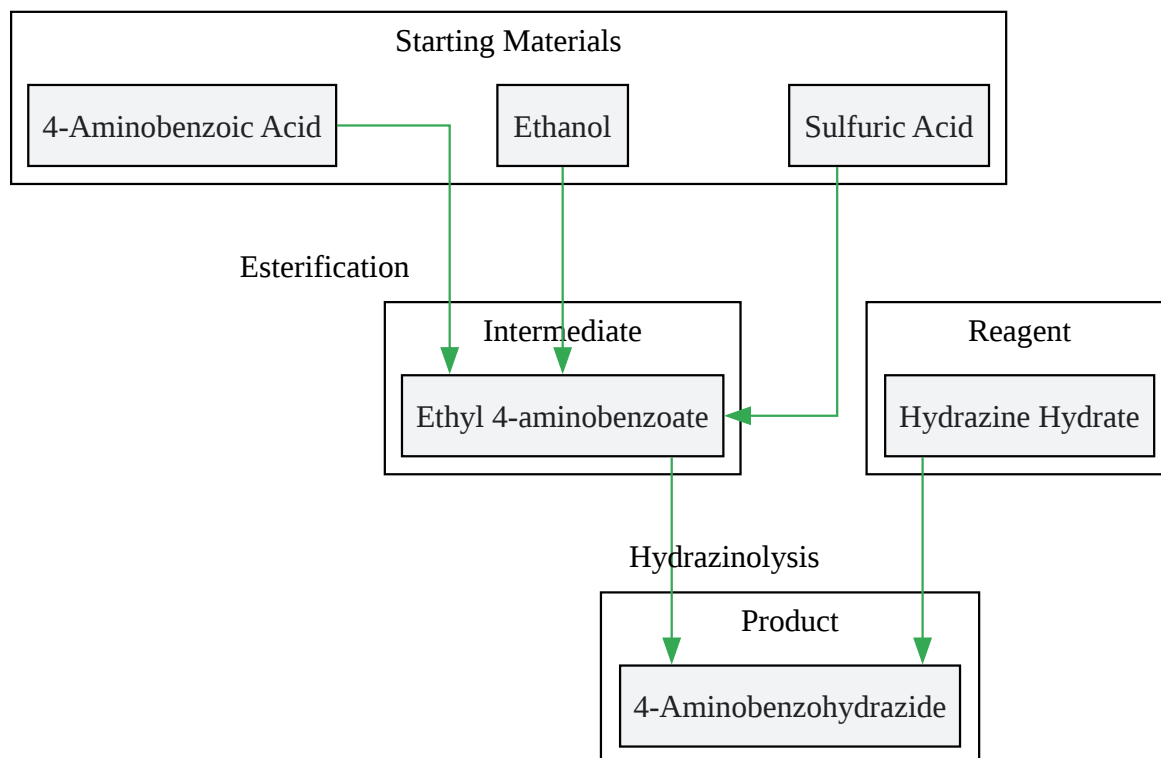
A thorough understanding of the physical and chemical properties of **4-aminobenzohydrazide** is essential for its effective use in synthesis.

Table 1: Physicochemical Properties of **4-Aminobenzohydrazide**

Property	Value	Reference(s)
Molecular Formula	C ₇ H ₉ N ₃ O	[1][2]
Molecular Weight	151.17 g/mol	[1][2]
Appearance	White to off-white crystalline powder	[1]
Melting Point	219-227 °C	[1][3]
Boiling Point	403.00 °C	[1]
Density	1.471 g/cm ³	[1]
Solubility	Limited in water; soluble in DMSO, methanol, ethanol, and dilute acids.	[1][3][4]
CAS Number	5351-17-7	[1][2]

Synthesis of 4-Aminobenzohydrazide

The most common and efficient synthesis of **4-aminobenzohydrazide** involves the hydrazinolysis of a 4-aminobenzoic acid ester.



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Caption: Synthesis of **4-Aminobenzohydrazide**.

Experimental Protocol: Synthesis of **4-Aminobenzohydrazide** from 4-Aminobenzoic Acid[5]

- To a solution of 4-aminobenzoic acid (13.7 g, 0.1 mol) in ethanol (100 mL), add concentrated sulfuric acid (10 mL).
- Reflux the mixture for 12 hours.
- Concentrate the resulting mixture under vacuum and pour it into 200 mL of water.
- Neutralize the solution to pH 8 with a potassium carbonate solution.
- Separate the resulting solid (ethyl 4-aminobenzoate), wash with water, and dry.

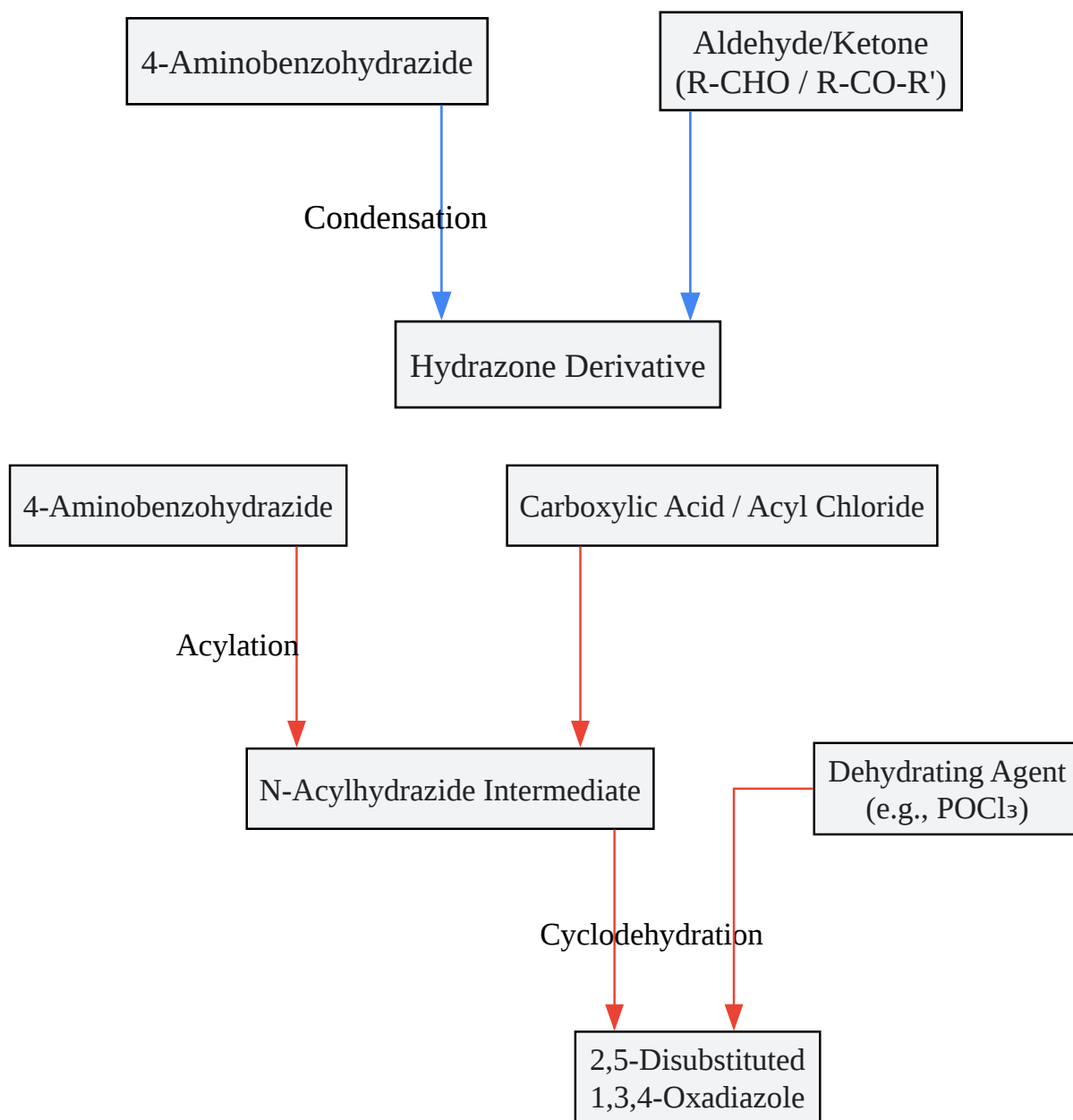
- Melt the intermediate ester (5 mmol) with hydrazine hydrate (20 mmol) in a closed container at 110 °C for 90 minutes.
- Recrystallize the resulting solid from ethanol to yield **4-aminobenzohydrazide**.
- Yield: 85%.^[5] m.p.: 225-228 °C.^[5] IR (KBr) ν (cm⁻¹): 3400-3100 (NH, NH₂), 1670 (C=O).^[5] LC-MS (ESI) m/z: 152 (M+H).^[5]

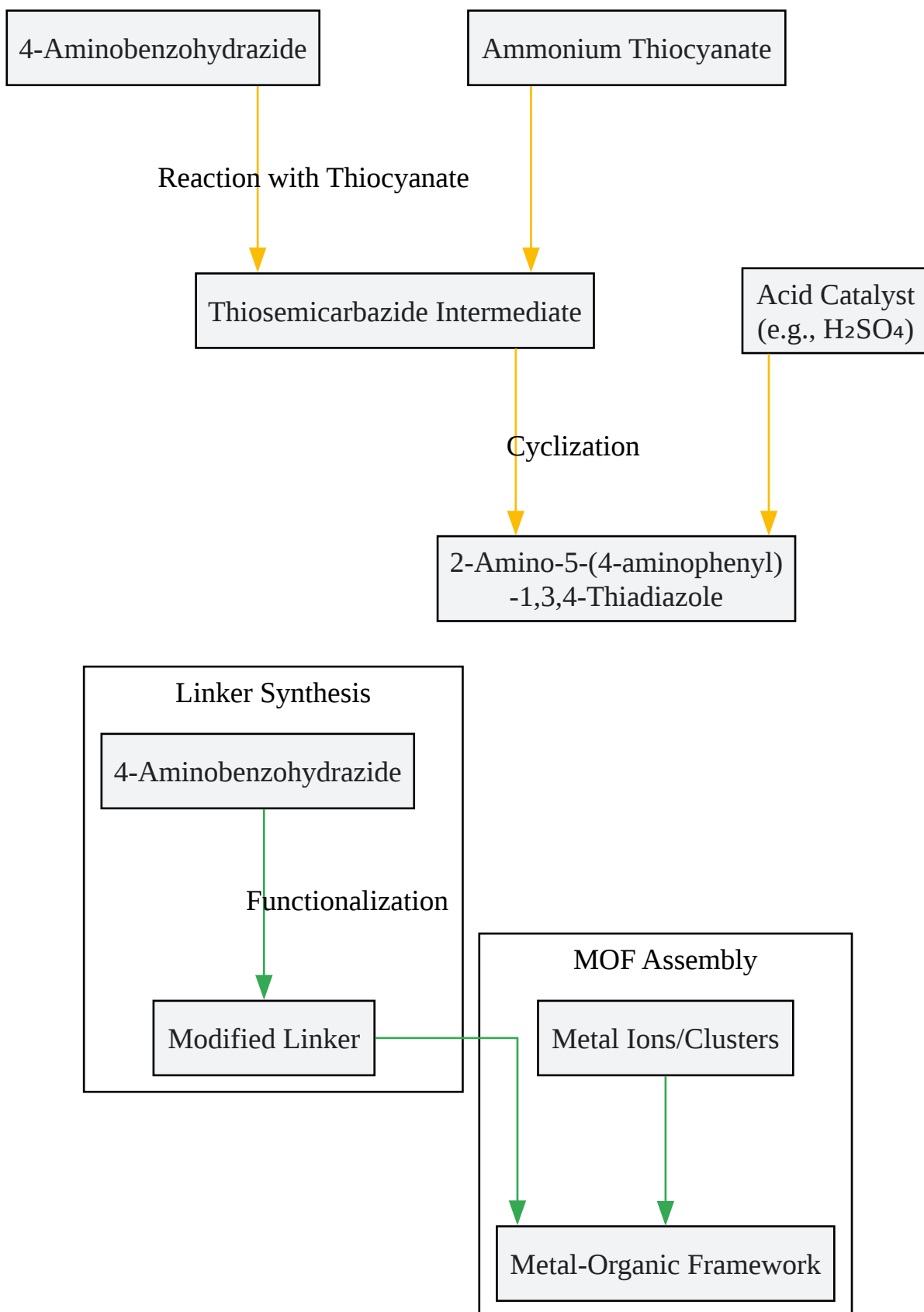
Applications in Heterocyclic Synthesis

The dual functionality of **4-aminobenzohydrazide** makes it an exemplary scaffold for the synthesis of a wide range of heterocyclic compounds. The amino group can act as a nucleophile or be diazotized, while the hydrazide moiety readily condenses with carbonyl compounds and can be cyclized to form various five-membered heterocycles.

Synthesis of Hydrazones (Schiff Bases)

The condensation of the hydrazide group of **4-aminobenzohydrazide** with aldehydes or ketones is a facile and high-yielding reaction that produces hydrazones, which are important intermediates and possess a wide range of biological activities.^[6]^[7]





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- To cite this document: BenchChem. [4-Aminobenzohydrazide: A Versatile Building Block in Modern Organic Synthesis]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1664622#4-aminobenzohydrazide-as-a-building-block-in-organic-synthesis]

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